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CHIR-98014 solubility issues and how to resolve them

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Compound of Interest		
Compound Name:	CHIR-98014	
Cat. No.:	B1649336	Get Quote

CHIR-98014 Technical Support Center

This guide provides researchers, scientists, and drug development professionals with comprehensive information to address solubility challenges and other common issues encountered when working with the GSK-3 inhibitor, **CHIR-98014**.

Frequently Asked Questions (FAQs)

Q1: What is CHIR-98014 and what is its primary mechanism of action?

CHIR-98014 is a highly potent and selective, ATP-competitive inhibitor of Glycogen Synthase Kinase 3 (GSK-3).[1][2][3] It shows strong inhibitory activity against both GSK-3 α and GSK-3 β isoforms, with IC50 values of 0.65 nM and 0.58 nM, respectively.[1][2] By inhibiting GSK-3, **CHIR-98014** activates the canonical Wnt/ β -catenin signaling pathway.[1][3] In this pathway, GSK-3 is part of a "destruction complex" that phosphorylates β -catenin, targeting it for degradation. Inhibition of GSK-3 prevents this phosphorylation, leading to the stabilization and nuclear accumulation of β -catenin, which then activates target gene transcription.[4]

Q2: What is the recommended solvent for dissolving CHIR-98014?

The universally recommended solvent for **CHIR-98014** is Dimethyl Sulfoxide (DMSO).[4][5][6] [7] It is practically insoluble in water and ethanol.[4][6]

Q3: What concentrations of **CHIR-98014** can be achieved in DMSO?



Solubility in DMSO can vary slightly between batches and suppliers. However, concentrations ranging from 8 mg/mL to 32 mg/mL, or up to approximately 20-25 mM, are commonly reported. For optimal dissolution, gentle warming and sonication are often recommended.[4][5][6]

Data Presentation: CHIR-98014 Solubility in DMSO

Supplier/Source	Concentration (mg/mL)	Concentration (mM)	Notes
R&D Systems[5]	~9.73 mg/mL	20 mM	Requires gentle warming.
MedchemExpress	12.5 mg/mL	25.70 mM	Recommends ultrasonic, warming, and heating to 60°C. Stresses using newly opened DMSO.
Selleck Chemicals[6]	8 mg/mL to 32 mg/mL	16.45 mM to 65.8 mM	Notes that moisture- absorbing DMSO reduces solubility and fresh DMSO should be used.
TargetMol[4]	4.86 mg/mL	10 mM	Sonication is recommended.
Creative Enzymes[7]	4 mg/mL	~8.2 mM	No additional notes provided.

Molecular Weight of CHIR-98014 is 486.31 g/mol.

Q4: How should I store **CHIR-98014** powder and stock solutions?

- Powder: Store the lyophilized powder at -20°C for long-term stability (up to 3 years).
- Stock Solutions: Once dissolved in DMSO, aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. Store these aliquots at -80°C for up to 2 years or at -20°C for up to 1 year.



Experimental Protocols

Protocol: Preparation of a 10 mM CHIR-98014 Stock Solution in DMSO

Materials:

- CHIR-98014 powder (MW: 486.31 g/mol)
- High-quality, anhydrous (or newly opened) DMSO
- Sterile microcentrifuge tubes
- · Vortex mixer
- Ultrasonic water bath (optional, but recommended)
- Water bath set to 37°C 60°C

Methodology:

- Calculation: To prepare a 10 mM stock solution, you will need 4.863 mg of CHIR-98014 per 1 mL of DMSO.
 - Example: For 2 mL of a 10 mM stock, weigh out 9.726 mg of CHIR-98014.
- Weighing: Carefully weigh the desired amount of CHIR-98014 powder and place it into a sterile microcentrifuge tube.
- Solvent Addition: Add the calculated volume of high-quality DMSO to the tube.
- Dissolution:
 - Vortex the tube vigorously for 1-2 minutes.
 - If particulates are still visible, place the tube in a water bath heated to 37°C-60°C for 5-10 minutes.
 - Vortex the tube again.



- For difficult-to-dissolve batches, use an ultrasonic water bath for 5-10 minutes to aid dissolution.[4]
- Final Check: Visually inspect the solution against a light source to ensure it is clear and all particulates have dissolved.
- Aliquoting and Storage: Dispense the clear stock solution into smaller, single-use aliquots.
 Store immediately at -80°C for long-term storage.

Troubleshooting Guides

Issue: My CHIR-98014 powder is not fully dissolving in DMSO.

// Invisible edges for layout edge [style=invis]; a1_yes -> q2; a2_yes -> q3; a3_yes -> q4; a4_yes -> resolved; }

Caption: Troubleshooting workflow for CHIR-98014 dissolution issues.

Q5: I observed a precipitate after adding my **CHIR-98014** stock solution to the cell culture medium. What should I do?

This is a common issue known as "solvent shock" or precipitation upon dilution, as **CHIR-98014** is insoluble in aqueous media.

- Cause: Rapidly adding a concentrated DMSO stock to an aqueous buffer or medium can cause the compound to crash out of solution.
- Solution 1: Reduce Final DMSO Concentration: Ensure the final concentration of DMSO in your culture medium is low, ideally below 0.5% and not exceeding 1%, to minimize both precipitation and cytotoxicity. Always include a vehicle control (media with the same final DMSO concentration) in your experiments.
- Solution 2: Improve Mixing Technique: Pre-warm the cell culture medium to 37°C. While gently swirling or vortexing the medium, add the stock solution dropwise. This ensures rapid dispersion and prevents localized high concentrations that lead to precipitation.
- Solution 3: Use an Intermediate Dilution Step: Prepare an intermediate dilution of your stock in pre-warmed medium in a separate tube. Mix thoroughly. Then, add this intermediate



dilution to the bulk of your culture medium.

• Solution 4: Check Media Components: Interactions with salts and proteins in the medium can sometimes cause precipitation. If you are working with serum-free media, solubility issues may be more pronounced.

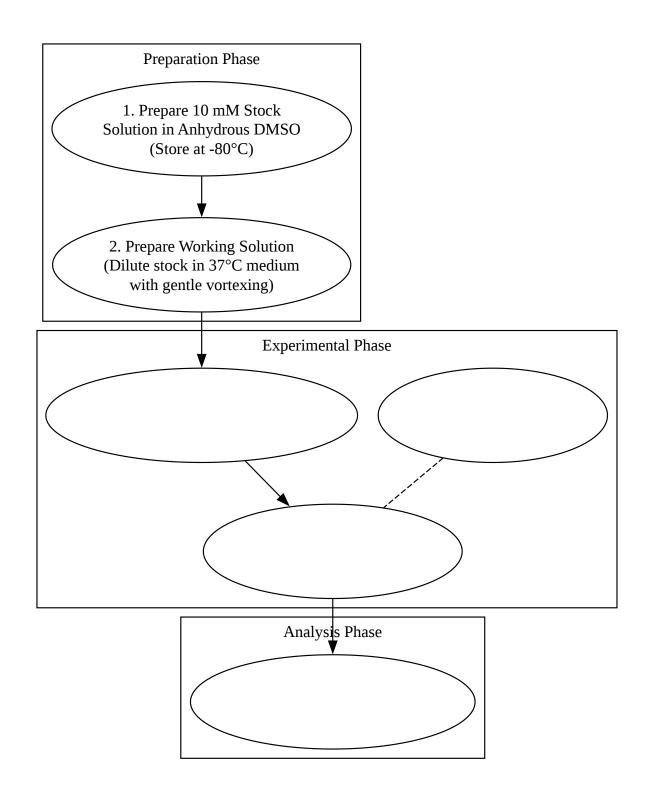
Visualization of Pathways and Workflows CHIR-98014 Mechanism of Action in the Wnt/β-Catenin Pathway

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Caption: **CHIR-98014** inhibits GSK-3, preventing β-catenin degradation.

General Experimental Workflow Using CHIR-98014





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Caption: A typical workflow for cell-based assays using CHIR-98014.



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